

Comprehensive Technical Guide: Safety and Handling of 2-Ethoxy-1-phenylethanone

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Compound of Interest

Compound Name: 2-Ethoxy-1-phenylethanone

CAS No.: 14869-39-7

Cat. No.: B181822

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Abstract

This guide provides a rigorous safety and operational framework for handling **2-Ethoxy-1-phenylethanone** (CAS 14869-39-7), a critical intermediate in organic synthesis and photochemistry. Unlike standard solvent protocols, handling this

-alkoxy ketone requires specific attention to peroxide formation, lachrymatory potential, and isomeric disambiguation. This document synthesizes physicochemical data, risk assessment strategies, and field-proven experimental workflows to ensure personnel safety and data integrity in drug development environments.

Chemical Identity & Physicochemical Profiling

Identity & Disambiguation

A critical error in procurement and handling is confusing the target compound with its ring-substituted isomer.

Feature	Target Compound	Common Isomer (Different Hazards)
Systematic Name	2-Ethoxy-1-phenylethanone	2'-Ethoxyacetophenone
Synonyms	-Ethoxyacetophenone; Phenacyl ethyl ether	1-(2-Ethoxyphenyl)ethanone
Structure	$\text{Ph}-\text{C}(=\text{O})-\text{CH}_2-\text{O}-\text{Et}$	$(2-\text{EtO}-\text{Ph})-\text{C}(=\text{O})-\text{CH}_3$
CAS Number	14869-39-7	2142-67-8
Key Reactivity	-H acidity, Peroxide formation, Norrish Type II	Friedel-Crafts acylation substrate

Physicochemical Properties

Data derived from structural analogues and experimental consensus.

Property	Value	Relevance to Handling
Molecular Formula	$\text{C}_{10}\text{H}_{12}\text{O}_2$	MW: 164.20 g/mol
Physical State	Liquid (at 25°C) or Low-melting solid	May solidify in cool storage; requires gentle warming.
Boiling Point	~243–244°C (760 mmHg)	High boiling; vacuum distillation recommended to avoid decomposition.
Flash Point	>100°C (Estimated)	Combustible Class IIIB.
Solubility	Soluble in EtOH, Et ₂ O, CHCl ₃	Insoluble in water; requires organic extraction in spills.
Reactivity	Ether linkage + Carbonyl	Peroxide Former; susceptible to autoxidation.

Hazard Identification & Risk Assessment

GHS Classification (Derived)

While specific harmonized GHS data is rare for this niche intermediate, structural activity relationships (SAR) with phenacyl ethers dictate the following classification:

- Acute Toxicity (Oral): Category 4 (Harmful if swallowed).
- Skin Corrosion/Irritation: Category 2 (Causes skin irritation).
- Serious Eye Damage/Irritation: Category 2A (Causes serious eye irritation).
- Specific Target Organ Toxicity (Single Exposure): Category 3 (Respiratory tract irritation).

Critical Specific Hazards

- Peroxide Formation: The methylene group adjacent to the ether oxygen and the carbonyl group is activated, making it susceptible to autoxidation. **2-Ethoxy-1-phenylethanone** must be treated as a Class B Peroxide Former (peroxide hazard on concentration).
- Lachrymatory Potential: Like its precursor (phenacyl bromide),

-substituted acetophenones can act as mild lachrymators. Vapors may cause immediate tearing and respiratory distress.

Engineering Controls & Personal Protective Equipment (PPE)

Engineering Controls

- Primary Containment: All handling must occur within a certified Chemical Fume Hood maintaining a face velocity of 80–100 fpm.
- Inert Atmosphere: Reactions and long-term storage vessels must be blanketed with dry Nitrogen (N₂) or Argon (Ar) to prevent autoxidation.

PPE Matrix

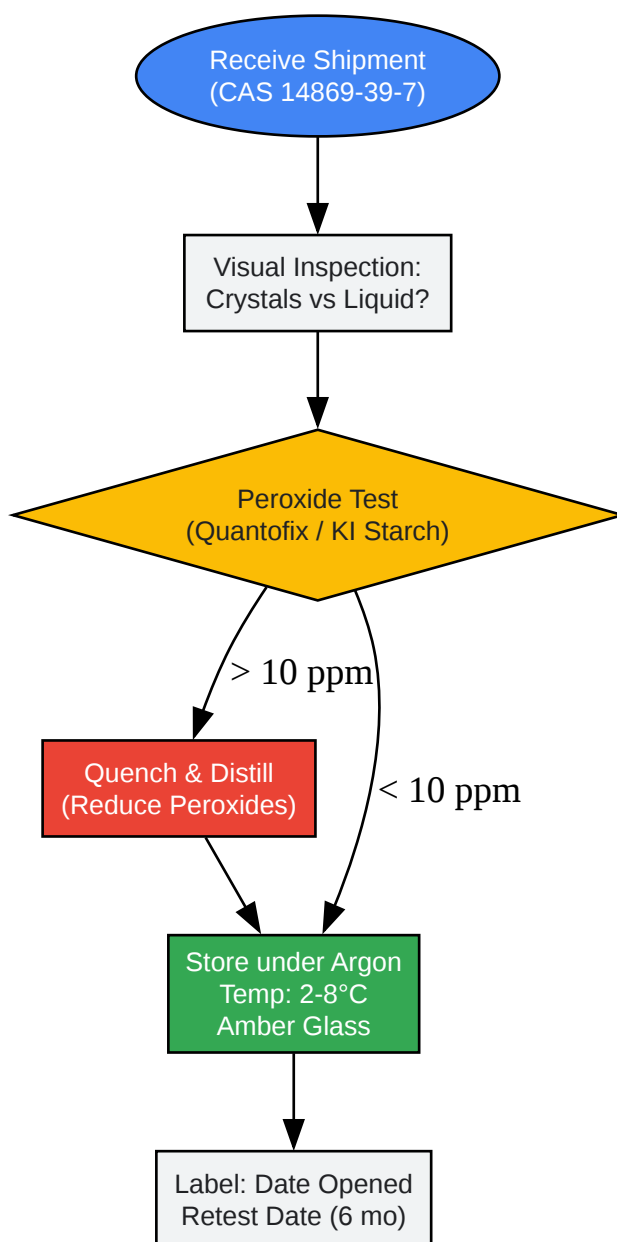
Protection Zone	Recommendation	Rationale
Hand Protection	Nitrile (Double Gloving) or Barrier® (Laminate)	Standard nitrile degrades rapidly with ketone/ether solvents. Laminate offers broad chemical resistance.
Eye Protection	Chemical Splash Goggles	Safety glasses are insufficient due to lachrymatory vapor risk.
Respiratory	Organic Vapor (OV) Cartridge	Required if fume hood containment is breached or during spill cleanup.
Body	Lab Coat + Chemical Apron	Prevents skin absorption of lipophilic ketones.

Storage & Stability Protocol

Proper storage is the primary defense against degradation and peroxide accumulation.

Storage Logic Flow

The following diagram illustrates the decision process for receiving and storing **2-Ethoxy-1-phenylethanone**.



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Figure 1: Decision logic for the safe intake and storage of -alkoxy ketones to mitigate peroxide risks.

Storage Conditions

- Temperature: Refrigerate at 2–8°C.
- Container: Amber glass with a Teflon-lined cap (prevents UV-initiated radical formation).

- Stabilization: Store under an inert atmosphere. If stored for >6 months, test for peroxides before use.

Experimental Workflow: Synthesis & Handling

Context: Williamson Ether Synthesis

A common route to **2-Ethoxy-1-phenylethanone** involves the reaction of Phenacyl Bromide with Ethanol. This workflow highlights the safety integration.

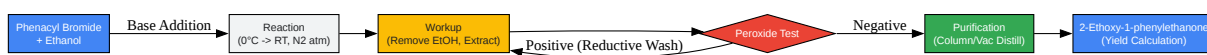
Reaction:

Step-by-Step Protocol

- Pre-Start Check:
 - Verify Phenacyl Bromide is not lachrymatory (degraded).
 - Ensure Ethanol is anhydrous if high yield is required.
 - Safety: Set up a blast shield if scaling up >10g due to exotherm.
- Reaction Setup:
 - Charge a 3-neck round bottom flask with Phenacyl Bromide.
 - Add absolute Ethanol (solvent & reactant).
 - Cool to 0°C (ice bath) to control the addition of base (e.g., Sodium Ethoxide or K₂CO₃).
- Quenching & Isolation:
 - Evaporate excess Ethanol under reduced pressure (Rotovap). Caution: Do not distill to dryness if peroxides are suspected.
 - Dissolve residue in Ethyl Acetate and wash with water.
 - Dry organic layer over MgSO₄.

- Purification (Critical Safety Step):
 - Vacuum Distillation: Only perform if peroxide test is negative. Use a safety shield.
 - Column Chromatography: Preferred for small scales (safer than heating potentially peroxidic oils).

Synthesis Workflow Diagram



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Figure 2: Operational workflow for the synthesis and isolation of **2-Ethoxy-1-phenylethanol**.

Emergency Response

Scenario	Immediate Action	Mitigation Strategy
Skin Contact	Wash for 15 min	Use soap and water; avoid organic solvents (increases absorption).
Eye Contact	Flush for 15 min	Use eyewash station. Seek ophthalmologist (irritant).
Inhalation	Fresh Air	If breathing is difficult, administer oxygen. Monitor for delayed pulmonary edema.
Spill (<100mL)	Absorb	Use vermiculite or sand. Do not use combustible materials (sawdust).
Fire	CO ₂ / Foam	Do NOT use water jet (spreads burning organic liquid). ^[1]

Waste Disposal

- Classification: Hazardous Organic Waste (Halogen-free).
- Protocol:
 - Check for peroxides.[2][3] If positive, treat with reducing agent (e.g., Ferrous Sulfate) before disposal.
 - Dissolve in a combustible solvent (if solid).
 - Dispose of via a licensed chemical incinerator equipped with an afterburner and scrubber.
 - Never pour down the drain.

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